Technical Whitepaper: (E)-3-(o-Tolyl)acryloyl Chloride

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Compound of Interest

Compound Name:	*(e)-3-o-Tolylacryloyl chloride*
CAS No.:	*15873-40-2*
Cat. No.:	*B1149314*

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Synthesis, Reactivity, and Pharmaceutical Utility[1] [2]

CAS Number: 15873-40-2 Synonyms: (E)-3-(2-Methylphenyl)prop-2-enoyl chloride; o-Methylcinnamoyl chloride Molecular Formula: $C_{10}H_9ClO$ Molecular Weight: 180.63 g/mol [1]

Executive Summary

(E)-3-(o-tolyl)acryloyl chloride is a high-value electrophilic building block used primarily to introduce the o-methylcinnamoyl moiety into pharmacophores.[1] Unlike simple acryloyl chlorides, the presence of the ortho-tolyl group confers unique steric properties and lipophilicity, influencing the binding affinity of final drug candidates—particularly in Cannabinoid Receptor 2 (CB2) modulators and antitumor cinnamamides. This guide details the validated synthesis, handling protocols, and mechanistic pathways essential for its application in high-throughput organic synthesis.

Chemical Profile & Identification

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The compound is the acid chloride derivative of o-methylcinnamic acid.[1] It typically exists as a low-melting solid or high-boiling liquid, distinct from the volatile simple acryloyl chloride (bp 75°C) often misreported in aggregated databases.[1]

Structural Specification

The (E)-geometry of the alkene is thermodynamically favored and generally retained during synthesis from the corresponding (E)-acid.[1]

Property	Value / Description
Appearance	Off-white low-melting solid or yellow oil (dependent on purity/temperature).[1]
Boiling Point	>250°C (Predicted); typically used crude or distilled under high vacuum.
Solubility	Soluble in DCM, THF, Toluene, Chloroform. Hydrolyzes in water.
Stability	Moisture sensitive (evolves HCl). Store under inert atmosphere at 2–8°C.
Key NMR Signals	^{1}H NMR ($CDCl_3$): 2.45 (s, 3H, Ar-CH_3), 6.65 (d, J=16.0 Hz, 1H, =CH-CO), 8.15 (d, J=16.0 Hz, 1H, Ar-CH=).[1] Large coupling constant confirms (E)-geometry.[1]

Synthesis & Preparation Protocol

Objective: Conversion of (E)-3-(o-tolyl)acrylic acid to the acid chloride with >95% conversion.

Mechanistic Rationale

Thionyl chloride (

) is the preferred reagent due to the formation of gaseous byproducts (

,

), simplifying purification.[2] For sterically sensitive downstream applications, oxalyl chloride with catalytic DMF is recommended to avoid thermal degradation associated with refluxing thionyl chloride.

Protocol: Thionyl Chloride Method[1][2][3][4][5]

- Setup: Flame-dry a 250 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser topped with a

  drying tube or

  inlet.

- Reagents:
  - (E)-3-(o-tolyl)acrylic acid (10.0 g, 61.7 mmol)[1]
  - Thionyl chloride (14.7 g, 9.0 mL, 123 mmol, 2.0 equiv)
  - Optional Solvent: Toluene (anhydrous, 30 mL) if temperature control is required.
- Reaction:
  - Suspend the acid in toluene (or use neat

    for small scales).
  - Add

    dropwise at room temperature.
  - Heat to reflux (75–80°C) for 2–3 hours. Evolution of gas indicates reaction progress.
  - Endpoint: The suspension clears to a homogeneous yellow solution.
- Workup:
  - Cool to room temperature.[2][6]
  - Remove excess

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and solvent under reduced pressure (rotary evaporator with a base trap).

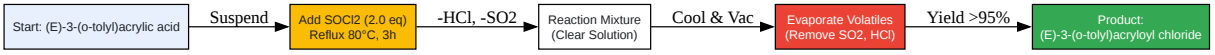
- Co-evaporation: Add dry toluene (2 x 20 mL) and re-evaporate to remove trace

  and

  .[1]

- Purification: The crude brown oil is typically sufficiently pure (>90%) for immediate use. For analytical standards, distill under high vacuum (0.1 mmHg).

Visualization: Synthesis Workflow



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Caption: Step-by-step workflow for the generation of the acid chloride from its parent acid.

Reactivity & Drug Development Applications[1][8]

The o-tolyl group introduces steric hindrance that directs regioselectivity in cyclization reactions and improves metabolic stability in peptide mimetics.[1]

A. Curtius Rearrangement (CB2 Receptor Agonists)

Reaction with sodium azide (

) yields the acyl azide, which undergoes thermal Curtius rearrangement to the isocyanate. This is a key pathway for synthesizing quinoline and isoquinoline derivatives that act as Cannabinoid Receptor 2 (CB2) agonists for pain management.

- Pathway: Acid Chloride

  Acyl Azide

  Isocyanate

  Urea/Amine derivatives.[1]

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B. Intramolecular Friedel-Crafts (Indanone Synthesis)

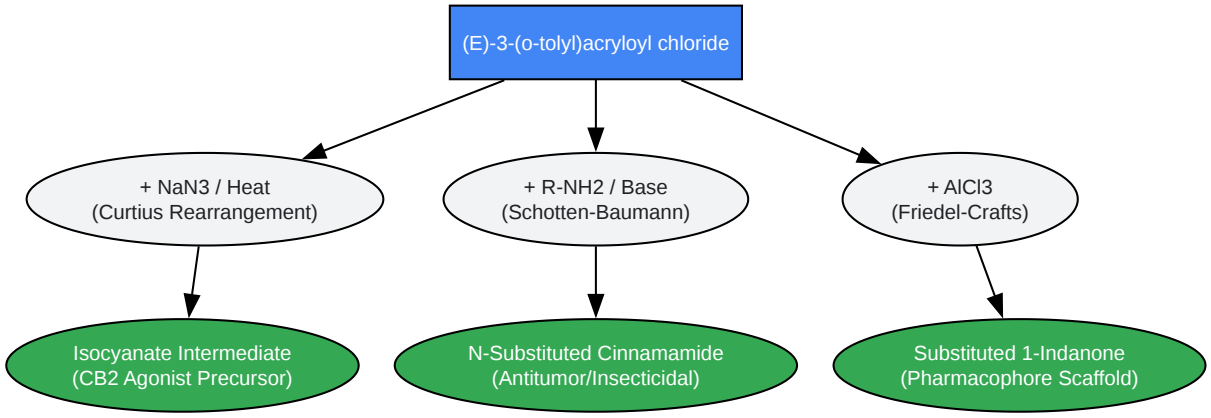
Under Lewis acid catalysis (

), the compound undergoes intramolecular cyclization.[1] The ortho-methyl group directs the ring closure, typically favoring the formation of substituted 1-indanones, which are precursors to various CNS-active agents.[1]

C. Amidation (Antitumor Scaffolds)

Reaction with heterocyclic amines yields N-substituted cinnamamides.[1] The lipophilic o-tolyl moiety enhances membrane permeability, a strategy used in designing tubulin polymerization inhibitors.[1]

Visualization: Reaction Pathways



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Caption: Primary synthetic divergences for the (E)-3-(o-tolyl)acryloyl chloride intermediate.[1]

Safety & Handling (HSE)

- Hazards: Causes severe skin burns and eye damage (H314). Reacts violently with water (EUH014). Lachrymator.
- Storage: Store under nitrogen or argon at 2–8°C. Seal containers tightly to prevent hydrolysis to the parent acid.

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- Spill Control: Do not use water. Neutralize with sodium bicarbonate or lime sand.

References

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